

Solubility of ethyl sorbate in common organic solvents and water

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An In-depth Technical Guide to the Solubility of Ethyl Sorbate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ethyl sorbate** in water and a wide array of common organic solvents. The information is curated to support research, development, and formulation activities where **ethyl sorbate** is a key component. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a logical workflow to guide experimental design.

Executive Summary

Ethyl sorbate (ethyl (2E,4E)-hexa-2,4-dienoate) is an ester widely used as a flavoring agent and preservative. Its solubility is a critical physicochemical property influencing its application in various formulations, including pharmaceuticals, food and beverages, and cosmetics. This guide consolidates available solubility data, offering a valuable resource for scientists and researchers. Broadly, **ethyl sorbate** exhibits limited solubility in water and high solubility in most organic solvents.

Quantitative Solubility Data

The solubility of **ethyl sorbate** in water and various organic solvents at ambient temperature is summarized in the table below. The data has been compiled from multiple sources to provide a







comprehensive reference. It is important to note that slight variations in reported values can occur due to differences in experimental conditions such as temperature and the purity of the components.



Solvent	Solubility (g/L)	Qualitative Solubility	Temperature (°C)
Water	0.83[1]	Slightly soluble[2][3]	25[1]
1.19 (Predicted)[4]			
1.40 ± 0.30 (in saline) [5]			
4.2[6]	25[6]	_	
Organic Solvents		_	
Acetone	1596.07[1]	-	25[1]
Acetonitrile	1137.64[1]	-	25[1]
Chloroform	2282.99[1]	Very Soluble[7]	25[1]
Cyclohexane	290.66[1]	-	25[1]
Dichloromethane	2370.09[1]	-	25[1]
Diethyl Ether	995.28[1]	Very Soluble[7]	25[1]
Dimethyl Sulfoxide (DMSO)	2246.47[1]	-	25[1]
N,N- Dimethylformamide (DMF)	2455.26[1]	-	25[1]
Ethanol	1225.71[1]	Soluble[2][8][9][10][11] [12][13], Very Soluble[7]	25[1]
Ethyl Acetate	1025.48[1]	-	25[1]
n-Heptane	79.24[1]	-	25[1]
n-Hexane	181.26[1]	-	25[1]
Isopropanol	804.6[1]	-	25[1]
Methanol	1357.98[1]	-	25[1]



Toluene	488.17[1]	-	25[1]
Tetrahydrofuran (THF)	2169.93[1]	-	25[1]

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure. The "shake-flask" method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound in a given solvent.

Standard Shake-Flask Method

This method is designed to determine the saturation concentration of a solute in a solvent at a specific temperature.

- 1. Materials and Equipment:
- Analyte (Ethyl Sorbate) of known purity
- Solvent of interest
- Analytical balance
- Temperature-controlled orbital shaker or magnetic stirrer
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-FID)
- 2. Procedure:
- Preparation: An excess amount of **ethyl sorbate** is added to a known volume of the solvent in a sealed, airtight container (e.g., a screw-cap vial or flask). The addition of an excess of the solid is crucial to ensure that a saturated solution is achieved.

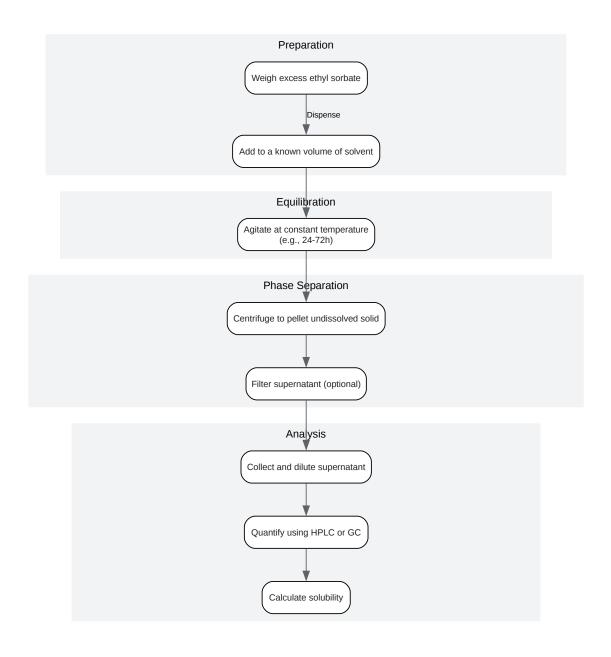


- Equilibration: The container is then placed in a temperature-controlled environment, typically an orbital shaker or on a magnetic stirrer, and agitated for a prolonged period (e.g., 24 to 72 hours) to ensure that equilibrium is reached. The temperature should be maintained at a constant, specified value.
- Phase Separation: After the equilibration period, the mixture is allowed to stand to allow the undissolved solute to settle. To ensure the complete removal of solid particles from the liquid phase, the sample is then centrifuged at a high speed (e.g., 12,000 rpm for 10 minutes).
- Sample Collection and Dilution: A clear aliquot of the supernatant is carefully withdrawn. To
 avoid any undissolved particles, the collected supernatant can be further filtered using a
 syringe filter compatible with the solvent. The collected sample is then accurately diluted with
 the appropriate solvent to a concentration that falls within the linear range of the analytical
 method.
- Quantification: The concentration of ethyl sorbate in the diluted sample is determined using
 a validated analytical method, such as High-Performance Liquid Chromatography with UV
 detection (HPLC-UV) or Gas Chromatography with Flame Ionization Detection (GC-FID). A
 calibration curve prepared with known concentrations of ethyl sorbate is used for accurate
 quantification.
- 3. Data Analysis: The solubility is calculated from the measured concentration of the diluted sample, taking into account the dilution factor. The experiment should be repeated at least in triplicate to ensure the reproducibility of the results.

Experimental Workflow

The following diagram illustrates a typical workflow for the experimental determination of solubility.





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Caption: A flowchart of the shake-flask method for solubility determination.



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